

An In-depth Technical Guide to 4-(4-Bromophenyl)tetrahydropyran-4-ol

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)tetrahydropyran-4-ol

Cat. No.: B175024

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-(4-Bromophenyl)tetrahydropyran-4-ol**, a heterocyclic alcohol with significant potential as a building block in medicinal chemistry. We will delve into its chemical identity, synthesis, spectral characterization, and prospective applications, offering a Senior Application Scientist's perspective on its utility in drug discovery and development.

Chemical Identity and Physicochemical Properties

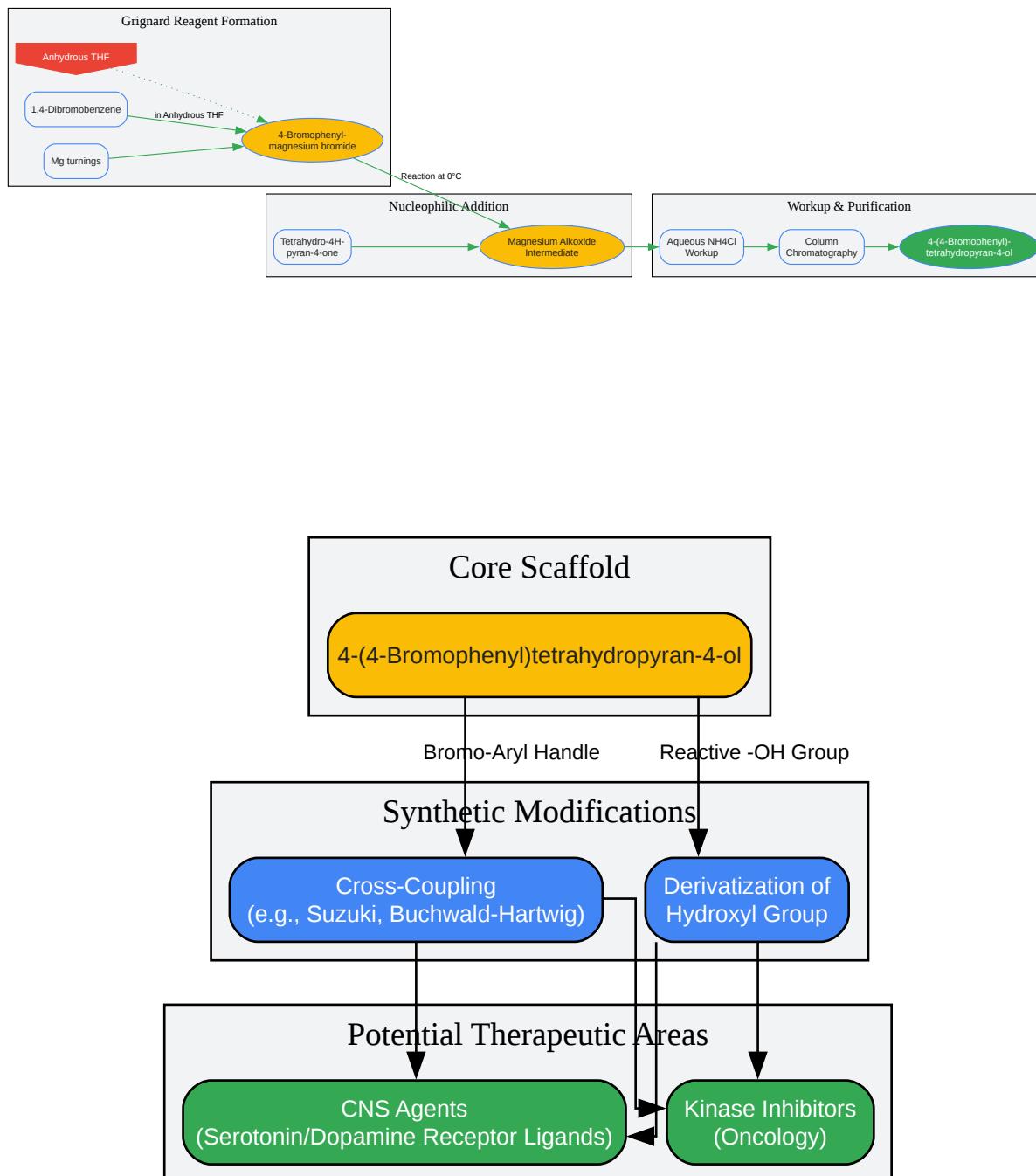
The nomenclature and fundamental properties of the title compound are crucial for its unambiguous identification and handling in a laboratory setting.

IUPAC Name: 4-(4-Bromophenyl)tetrahydro-2H-pyran-4-ol[1]

Synonyms:

- 4-(4-Bromophenyl)tetrahydropyran-4-ol[1]
- 4-(4-Bromophenyl)oxan-4-ol[1]
- 4-(4-bromo-phenyl)-tetrahydro-pyran-4-ol[1]
- 4-(4-Bromophenyl)-4-Hydroxytetrahydropyran[1]

Chemical Structure:



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Sources

- 1. 2H-Pyran-4-ol, 4-(4-bromophenyl)tetrahydro- | CymitQuimica [cymitquimica.com]
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